

Comparative Guide to Validated HPLC Methods for Ethionamide Hydrochloride Analysis

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Compound of Interest

Compound Name: *Ethionamide hydrochloride*

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This guide provides a comparative overview of various validated High-Performance Liquid Chromatography (HPLC) methods for the quantitative analysis of **Ethionamide hydrochloride**. The data presented is compiled from several studies to assist researchers, scientists, and drug development professionals in selecting a suitable analytical method. All methods have been validated according to International Council for Harmonisation (ICH) guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Method Comparison

The following tables summarize the key chromatographic conditions and validation parameters from different studies, offering a side-by-side comparison of method performance.

Table 1: Chromatographic Conditions for **Ethionamide Hydrochloride** Analysis

Parameter	Method 1	Method 2	Method 3	Method 4
Matrix	Serum	Plasma	Pharmaceutical Dosage Form	Bulk and Dosage Form
Column	Hypersil ODS (250 mm × 4.6 mm, 5µm)[5]	Reversed-phase CN column (150mm)[6]	ODS-3 column (250 × 4.0 mm, 5 µm)[7]	HIBER® C-18 (250 mm × 4.6 mm, 5 µm)[8]
Mobile Phase	Acetonitrile: Phosphate buffer (75:25)[5]	Milli-Q water: Methanol (85:15, v/v) with 0.05% Perchloric acid and 0.1% tetrabutyl N-ammonium hydroxide[6]	Acetonitrile: 0.05% trifluoroacetic acid (30:70)[7]	Water: Acetonitrile (20:80% v/v)[8]
Flow Rate	1.5 mL/min[5]	1.5 ml/min[6]	Not Specified	1 ml/min[8]
Detection Wavelength	291 nm[5]	267 nm[6]	270 nm[7]	222 nm[8]
Retention Time	3.8 min[5]	Not Specified	Not Specified	Not Specified

Table 2: Validation Parameters for **Ethionamide Hydrochloride** HPLC Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range	0.1-4 µg/mL[5]	0.25 to 10.0µg/ml[6]	Not Specified	Not Specified
Correlation Coefficient (r ²)	>0.99	Not Specified	0.9998[7]	Not Specified
Accuracy (% Recovery)	>97%	91% (average)[6]	98.0% to 102.0% [7]	Not Specified
Precision (% RSD)	< 4% (Intra-day and Inter-day)[5]	< 10% (Intra-day and Inter-day)[6]	0.14 - 0.35%[7]	Not Specified
Limit of Detection (LOD)	Not Specified	0.05 µg/ml[6]	Not Specified	Not Specified
Limit of Quantitation (LOQ)	Not Specified	0.16 µg/ml[6]	Not Specified	Not Specified

Experimental Protocols

Below are the detailed methodologies for the key experiments cited in this guide.

Method 1: HPLC Determination of Ethionamide in Serum[5]

- Sample Preparation: Liquid-liquid extraction with acetonitrile is used to precipitate serum proteins. The supernatant is then dried and reconstituted with the mobile phase.[5]
- Chromatographic Conditions:
 - Column: Hypersil ODS (250 mm × 4.6 mm, 5µm).[5]
 - Mobile Phase: A mixture of acetonitrile and phosphate buffer in a 75:25 ratio.[5]
 - Flow Rate: 1.5 mL/min.[5]
 - Detection: UV detection at 291 nm.[5]

- Validation: The method was validated for linearity, accuracy, and precision.[5]

Method 2: HPLC Estimation of Ethionamide in Plasma[6]

- Sample Preparation: Deproteinisation of the plasma sample is carried out with perchloric acid. The resulting supernatant is then analyzed.[6]
- Chromatographic Conditions:
 - Column: Reversed-phase CN column (150mm).[6]
 - Mobile Phase: A mixture of Milli-Q water and Methanol (85:15, v/v) containing 0.05% Perchloric acid and 0.1% tetrabutyl N-ammonium hydroxide.[6]
 - Flow Rate: 1.5 ml/min.[6]
 - Detection: UV detection at 267 nm.[6]
- Validation: The assay was validated for specificity, linearity, precision, and recovery.[6]

Method 3: Stability Indicating HPLC Method for Ethionamide in Pharmaceutical Dosage Forms[7]

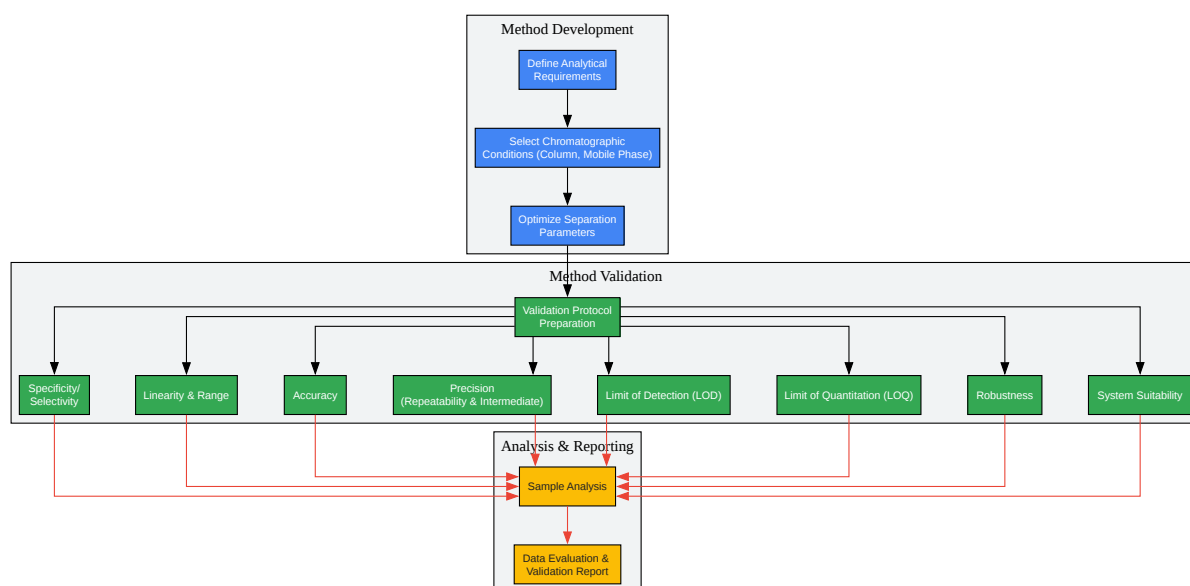
- Sample Preparation: Not detailed in the abstract.
- Chromatographic Conditions:
 - Column: ODS-3 column (250 × 4.0 mm, 5 µm).[7]
 - Mobile Phase: A mixture of acetonitrile and 0.05% trifluoroacetic acid in a 30:70 ratio with isocratic elution.[7]
 - Detection: UV detection at 270 nm.[7]
- Validation: The method was validated according to ICH guidelines and showed adequate linearity and recovery.[7]

Method 4: RP-HPLC Analysis of Ethionamide in Bulk and Dosage Form[8]

- Sample Preparation: Not detailed in the abstract.
- Chromatographic Conditions:
 - Column: HIBER® C-18 (250 mm × 4.6 mm, 5 µm).[8]
 - Mobile Phase: A mixture of Water and Acetonitrile in a 20:80% v/v ratio.[8]
 - Flow Rate: 1 ml/min.[8]
 - Detection: UV detection at 222 nm.[8]
- Validation: The assay was validated for linearity, accuracy, precision, specificity, limit of detection, and limit of quantification.[8]

HPLC Method Validation Workflow

The following diagram illustrates the logical workflow for the validation of an HPLC method for **Ethionamide hydrochloride** analysis, as per ICH guidelines.[1][2][9]



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Caption: Workflow for HPLC Method Validation.

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